

# (+)-Leucocyanidin molecular formula and molecular weight

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## Compound of Interest

Compound Name: (+)-Leucocyanidin

Cat. No.: B077932

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## In-Depth Technical Guide: (+)-Leucocyanidin

Audience: Researchers, scientists, and drug development professionals.

This guide provides core chemical data for **(+)-Leucocyanidin**, a member of the leucoanthocyanidin class of flavonoids.

## Core Chemical Properties

**(+)-Leucocyanidin** is a flavan-3,4-diol, a type of colorless natural product that serves as an intermediate in the biosynthesis of proanthocyanidins and anthocyanins in plants.<sup>[1][2]</sup> Its chemical structure is fundamental to its biological activities.<sup>[1]</sup>

## Data Presentation

The essential quantitative chemical data for **(+)-Leucocyanidin** is summarized in the table below for clear reference.

Identifier	Value	Source
Molecular Formula	C <sub>15</sub> H <sub>14</sub> O <sub>7</sub>	PubChem[3], Vulcanchem[1], Wikipedia[4], Midas Pharma[5]
Molecular Weight	306.27 g/mol	PubChem[3], Vulcanchem[1], Midas Pharma[5], Biosynth[6]
Alternate M.W.	306.26 g/mol	Wikipedia[4]

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## References

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